

Technical Support Center: Synthesis of 1-Octen-3-yl Butyrate

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Compound of Interest

Compound Name: 1-Octen-3-yl butyrate

CAS No.: 164578-37-4

Cat. No.: B063795

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Welcome to the technical support center for the synthesis of **1-octen-3-yl butyrate**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting advice and frequently asked questions (FAQs) to help you improve your reaction yields and overcome common challenges. This document is structured to provide not just procedural steps, but the underlying scientific principles to empower you to make informed decisions in your experiments.

I. Frequently Asked Questions (FAQs)

Here we address some of the common initial questions regarding the synthesis of **1-octen-3-yl butyrate**.

Q1: What are the primary methods for synthesizing **1-octen-3-yl butyrate**?

A1: **1-Octen-3-yl butyrate** is an ester, and its synthesis is typically achieved through two main routes:

- Fischer-Speier Esterification: This is a classic acid-catalyzed reaction between 1-octen-3-ol and butyric acid.^{[1][2]} The reaction is reversible, and strategies to drive it to completion are

crucial for achieving high yields.[3]

- **Enzymatic Esterification:** This method utilizes lipases as biocatalysts to mediate the reaction between 1-octen-3-ol and butyric acid (or a butyric acid donor). This is often considered a "greener" alternative, proceeding under milder conditions.[4]
- **Transesterification:** In this variation, an ester of butyric acid (like vinyl butyrate) is reacted with 1-octen-3-ol. The use of a vinyl ester is particularly effective as the vinyl alcohol byproduct tautomerizes to acetaldehyde, which is volatile and easily removed, thus driving the reaction equilibrium towards the product.[5]

Q2: What are the typical applications of **1-octen-3-yl butyrate**?

A2: **1-Octen-3-yl butyrate** is primarily used as a flavor and fragrance agent. It possesses a pleasant fruity, buttery, and mushroom-like aroma.[6][7][8] In the food industry, it's used as a flavoring agent in various products.[6][7]

Q3: What are the key physical properties of **1-octen-3-yl butyrate**?

A3: Understanding the physical properties is crucial for purification and handling.

| Property | Value | Source |
|------------------|--|--------|
| Appearance | Colorless to pale yellow liquid | [7] |
| Molecular Weight | 198.30 g/mol | [8] |
| Boiling Point | 225-229 °C (at 760 mmHg) | [8] |
| Density | -0.87 g/mL at 25 °C | [9] |
| Solubility | Insoluble in water; soluble in alcohols and oils | [7][8] |

II. Troubleshooting Guide: Low Yield in 1-Octen-3-yl Butyrate Synthesis

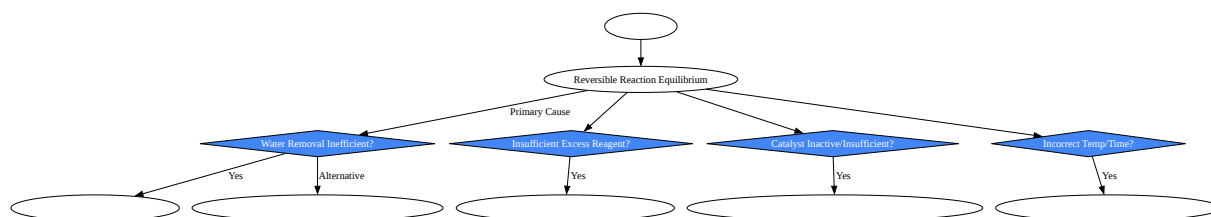
Low yield is one of the most common frustrations in ester synthesis. This section provides a systematic approach to diagnosing and resolving this issue for both Fischer esterification and

enzymatic methods.

Troubleshooting Fischer Esterification

Q4: My Fischer esterification of 1-octen-3-ol with butyric acid is resulting in a low yield. What are the likely causes and how can I fix them?

A4: Low yields in Fischer esterification are almost always linked to the reversible nature of the reaction. The primary culprit is the presence of water, a byproduct that can hydrolyze the ester back to the starting materials. Here's a troubleshooting workflow:



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Caption: Troubleshooting workflow for low yield in enzymatic esterification.

- Issue 1: Incorrect Water Activity (a)
 - Causality: Lipases require a thin layer of water to maintain their catalytically active conformation. However, excess water will promote the reverse reaction (hydrolysis) of the ester. [10][11] This is a delicate balance.

- Solution:
 - Solvent-free system: Running the reaction neat (solvent-free) can be highly effective as it maximizes substrate concentration and can minimize water content. [12][13] *
Molecular Sieves: In either solvent-free or organic solvent systems, the addition of molecular sieves can control the water activity by adsorbing the water produced during the reaction, thus shifting the equilibrium towards the product. [14] *
Initial Water Content: The enzyme itself can be pre-equilibrated to a specific water activity before being added to the reaction. Optimal water activity often falls in the range of 0.2 to 0.5. [10]
- Issue 2: Substrate Inhibition
 - Causality: High concentrations of either the alcohol (1-octen-3-ol) or the carboxylic acid (butyric acid) can inhibit the lipase, reducing its activity. [15][16] This is a common issue in enzymatic reactions.
 - Solution:
 - Optimize Molar Ratio: While an excess of one reagent is needed to drive the reaction, a very large excess can be detrimental. Experiment with molar ratios from 1:1 to 1:3 (alcohol:acid or vice-versa) to find the optimum.
 - Stepwise Addition: Instead of adding all of the alcohol or acid at once, add it portion-wise over the course of the reaction. This keeps the instantaneous concentration low, mitigating inhibition. [12]
- Issue 3: Suboptimal Enzyme Loading
 - Causality: The reaction rate is dependent on the amount of catalyst. Too little enzyme will result in a very slow reaction, while too much can lead to mass transfer limitations (clumping of the immobilized enzyme) and is not cost-effective. [15][17] *
Solution: The optimal enzyme loading needs to be determined empirically. Start with a loading of around 1-5% (w/w of total substrates) and increase it incrementally. For example, in the synthesis of octyl formate, a concentration of 15 g/L of Novozym 435 was found to be optimal. [18]
- Issue 4: Non-optimal Temperature

- Causality: Lipases have an optimal temperature range for activity. Below this range, the reaction is slow. Above it, the enzyme can denature and lose activity. [19] * Solution: Most commercial lipases like Novozym 435 work well between 30-60°C. [19] Perform the reaction at different temperatures within this range to find the sweet spot for your specific system. For instance, the synthesis of octyl formate was optimal at 40°C. [18]

III. Experimental Protocols

The following are generalized, starting-point protocols. You should optimize them for your specific laboratory conditions and scale.

Protocol 1: Fischer Esterification using a Dean-Stark Apparatus

This protocol is adapted from a general procedure for Fischer esterification. [20]

- Apparatus Setup: Assemble a round-bottom flask with a Dean-Stark trap and a reflux condenser.
- Reagent Addition: To the round-bottom flask, add 1-octen-3-ol (1.0 eq), butyric acid (1.5 eq), a suitable solvent (e.g., toluene, to approximately 0.5 M concentration), and a catalytic amount of p-toluenesulfonic acid (p-TsOH, 0.02 eq).
- Reaction: Heat the mixture to reflux. Water will begin to collect in the Dean-Stark trap as an azeotrope with toluene. [21]4. Monitoring: Continue refluxing until the theoretical amount of water has been collected or until TLC/GC analysis shows the consumption of the limiting reagent. This can take several hours.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Dilute with an organic solvent like ethyl acetate.
 - Wash the organic layer sequentially with water, a saturated sodium bicarbonate (NaHCO_3) solution (to remove unreacted butyric acid and p-TsOH), and finally with brine. [22] * Dry

the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.

- Purification: Purify the crude product by vacuum distillation to obtain pure **1-octen-3-yl butyrate**.

Protocol 2: Lipase-Catalyzed Synthesis in a Solvent-Free System

This protocol is based on general principles for solvent-free enzymatic esterification. [12][18]

- Reactant Preparation: In a sealed reaction vessel, combine 1-octen-3-ol (1.0 eq) and butyric acid (1.2 eq).
- Enzyme and Water Control: Add the immobilized lipase (e.g., Novozym 435, 5% w/w of total substrates) and activated 3Å molecular sieves (10% w/w of total substrates) to adsorb the water produced.
- Reaction: Place the vessel in a shaking incubator set to the optimal temperature (e.g., 45°C) and agitation speed (e.g., 200 rpm).
- Monitoring: Monitor the reaction progress by taking small aliquots at regular intervals and analyzing them by GC.
- Workup:
 - Once the reaction has reached equilibrium (typically 24-48 hours), filter to recover the immobilized enzyme (which can be washed and reused).
 - The remaining liquid contains the product and unreacted starting materials.
- Purification: Purify the product by vacuum distillation. The high boiling points of the reactants and product make this the most effective method.

IV. References

- The Effect of Water Sorbent on Lipase-Catalysed Esterification of Fatty Acid. (n.d.). International Journal of Chemical, Molecular, Nuclear, Materials and Metallurgical

Engineering.

- Serra, S., et al. (2019). Natural flavor ester synthesis catalyzed by lipases. *Flavour and Fragrance Journal*.
- Master Organic Chemistry. (2022). Fischer Esterification – Carboxylic Acid to Ester Under Acidic Conditions.
- OperaChem. (2024). Fischer Esterification-Typical Procedures.
- ResearchGate. (n.d.). Natural flavor ester synthesis catalyzed by lipases | Request PDF.
- TCI Chemicals. (n.d.). Fischer Esterification Reaction.
- JoVE. (n.d.). Carboxylic Acids to Esters: Acid-Catalyzed (Fischer) Esterification Overview.
- Agritrop. (n.d.). Effect of water content and temperature on *Carica papaya* lipase catalyzed esterification and transesterification reactions.
- ResearchGate. (n.d.). Influence of water activity and water content on sugar esters lipase-catalyzed synthesis in organic media | Request PDF.
- Lipase-catalyzed esterification in water enabled by nanomicelles. Applications to 1-pot multi-step sequences. (2022). *Green Chemistry*.
- Valivety, R. H., Halling, P. J., & Macrae, A. R. (1997). Water activity and substrate concentration effects on lipase activity. *Biotechnology and Bioengineering*.
- National Center for Biotechnology Information. (n.d.). Review on Lipase-Catalyzed Flavor Synthesis: Global Trends and Advances.
- Benchchem. (n.d.). Technical Support Center: Optimizing Fischer Esterification Reaction Time.
- ResearchGate. (n.d.). Novozym 435: The "perfect" lipase immobilized biocatalyst?
- National Center for Biotechnology Information. (n.d.). The effect of enzyme loading, alcohol/acid ratio and temperature on the enzymatic esterification of levulinic acid with

methanol for methyl levulinate production: a kinetic study.

- National Center for Biotechnology Information. (n.d.). Enzymatic Synthesis of Formate Ester through Immobilized Lipase and Its Reuse.
- Kinetic Study of Esterification Reaction. (2024). Journal of Advanced Sciences and Engineering Technologies.
- ResearchGate. (n.d.). effect of initial molar ratio of ethanol to acid on esterification reaction.
- MDPI. (n.d.). Latest Trends in Lipase-Catalyzed Synthesis of Ester Carbohydrate Surfactants: From Key Parameters to Opportunities and Future Development.
- Truman State University. (n.d.). Fischer Esterification.
- International Journal on Advanced Science, Engineering and Information Technology. (n.d.). The Influence of Molar Ratio of Methanol to PFAD and Esterification Reaction Time towards Biodiesel Characteristics Palm Fatty.
- ResearchGate. (n.d.). effect of different molar ratios to the esterification yield.
- ResearchGate. (n.d.). Effect of the selected lipase concentrations on the octyl formate conversion.
- National Center for Biotechnology Information. (n.d.). Solvent-Free Synthesis of Flavour Esters through Immobilized Lipase Mediated Transesterification.
- Truman State University. (n.d.). ESTERS: Those Wonderfully Odoriferous Chemicals.
- University of Toronto. (n.d.). Experiment 10: Fischer Esterification: An ester from a carboxylic acid and an alcohol.
- Organic Chemistry Portal. (n.d.). Fischer Esterification.
- LookChem. (n.d.). **1-Octen-3-yl butyrate**.
- Semantic Scholar. (n.d.). The effect of enzyme loading, alcohol/acid ratio and temperature on the enzymatic esterification of levulinic acid with methanol.

- ResearchGate. (n.d.). Enzymatic kinetic resolution of secondary alcohols by esterification with FA under vacuum | Request PDF.
- MDPI. (2021). Simplified Method to Optimize Enzymatic Esters Syntheses in Solvent-Free Systems: Validation Using Literature and Experimental Data.
- The Good Scents Company. (n.d.). **1-octen-3-yl butyrate**.
- BOC Sciences. (n.d.). CAS 16491-54-6 **1-OCTEN-3-YL BUTYRATE**.
- National Center for Biotechnology Information. (n.d.). **1-Octen-3-yl butyrate**.
- PubMed. (n.d.). Resolution of Racemic Sterically Hindered Secondary Alcohols via Enzymatic Alcoholysis of Their Esters. The First Enzymatic Preparation of Optically Pure 2,2,2-trifluoro-1-(9-anthryl)ethanols.
- Frontiers. (n.d.). Optimization of the Lipase-Catalyzed Selective Amidation of Phenylglycinol.
- The INCITE project. (2021). lipase-catalyzed-solvent-free-synthesis-of-monoacylglycerols-in-various.pdf.
- ResearchGate. (n.d.). A new process for the esterification of wood by reaction with vinyl esters.
- National Center for Biotechnology Information. (n.d.). Lipase-Assisted Synthesis of Alkyl Stearates: Optimization by Taguchi Design of Experiments and Application as Defoamers.
- Flavor and Extract Manufacturers Association. (n.d.). **1-OCTEN-3-YL BUTYRATE** | FEMA.
- National Center for Biotechnology Information. (n.d.). Synthesis of Short-Chain Alkyl Butyrate through Esterification Reaction Using Immobilized Rhodococcus Cutinase and Analysis of Substrate Specificity through Molecular Docking.
- Sigma-Aldrich. (n.d.). **1-Octen-3-yl butyrate** = 97 , stabilized, FCC, FG.
- University of Bristol. (n.d.). 1-Octen-3-ol.

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Sources

- [1. athabascau.ca \[athabascau.ca\]](http://athabascau.ca)
- [2. Fischer Esterification \[organic-chemistry.org\]](http://organic-chemistry.org)
- [3. Video: Carboxylic Acids to Esters: Acid-Catalyzed \(Fischer\) Esterification Overview \[jove.com\]](http://jove.com)
- [4. Review on Lipase-Catalyzed Flavor Synthesis: Global Trends and Advances - PMC \[pmc.ncbi.nlm.nih.gov\]](http://pmc.ncbi.nlm.nih.gov)
- [5. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [6. 1-Octen-3-yl butyrate | lookchem \[lookchem.com\]](http://lookchem.com)
- [7. bocsci.com \[bocsci.com\]](http://bocsci.com)
- [8. 1-Octen-3-yl butyrate | C₁₂H₂₂O₂ | CID 27892 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- [9. 1-オクテン-3-イルブチレート ≥97%, stabilized, FCC, FG | Sigma-Aldrich \[sigmaaldrich.com\]](http://sigmaaldrich.com)
- [10. agritrop.cirad.fr \[agritrop.cirad.fr\]](http://agritrop.cirad.fr)
- [11. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [12. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [13. project-incite.eu \[project-incite.eu\]](http://project-incite.eu)
- [14. The Effect of Water Sorbent on Lipase-Catalysed Esterification of Fatty Acid \[article.sapub.org\]](http://article.sapub.org)
- [15. The effect of enzyme loading, alcohol/acid ratio and temperature on the enzymatic esterification of levulinic acid with methanol for methyl levulinate production: a kinetic study - PMC \[pmc.ncbi.nlm.nih.gov\]](http://pmc.ncbi.nlm.nih.gov)
- [16. Lipase-Assisted Synthesis of Alkyl Stearates: Optimization by Taguchi Design of Experiments and Application as Defoamers - PMC \[pmc.ncbi.nlm.nih.gov\]](http://pmc.ncbi.nlm.nih.gov)
- [17. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](http://pdfs.semanticscholar.org)

- [18. Enzymatic Synthesis of Formate Ester through Immobilized Lipase and Its Reuse - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. mdpi.com \[mdpi.com\]](#)
- [20. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [21. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [22. Fischer Esterification-Typical Procedures - operachem \[operachem.com\]](#)
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